An In-depth Technical Guide to Undecylbenzene for Research and Development Professionals

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Compound of Interest

Compound Name:	*Undecylbenzene*
CAS No.:	*6742-54-7*
Cat. No.:	*B049552*

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Introduction: **Undecylbenzene** (CAS No: 6742-54-7) is an aromatic hydrocarbon classified as a linear alkylbenzene (LAB).[1][2][3] Its molecular structure consists of an undecyl group (a straight chain of eleven carbon atoms) attached to a phenyl group. The molecular formula for **undecylbenzene** is $C_{17}H_{28}$.[1][2][4] This compound serves as a crucial intermediate in the chemical industry, primarily in the production of linear alkylbenzene sulfonates (LAS), which are widely used as surfactants in detergents.[5][6] Its well-defined hydrophobic alkyl chain and hydrophilic phenyl group make it a subject of interest in studies related to surfactant efficacy, environmental degradation, and analytical chemistry. This guide provides a detailed overview of its properties, synthesis, analysis, and handling for professionals in research and drug development.

Section 1: Physicochemical Properties

The physical and chemical properties of **undecylbenzene** are fundamental to its application and handling. It is a colorless liquid with a mild odor, is less dense than water, and is insoluble in it.[5] These characteristics dictate its behavior in formulations and environmental systems.

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Property	Value	Source
CAS Number	6742-54-7	[NIST[1], US EPA[2]]
Molecular Formula	$C_{17}H_{28}$	[NIST[1], US EPA[2]]
Molecular Weight	232.40 g/mol	[NIST[1], US EPA[2]]
Appearance	Colorless liquid	[CAMEO Chemicals[3]]
Density	0.855 g/mL at 20 °C	[PubChem[5]]
Boiling Point	~316 °C (601 °F) at 760 mmHg	[PubChem[5]]
Melting Point	~ -5 °C (23 °F)	[PubChem[5], ChemBK[7]]
Flash Point	140.5 °C (285 °F)	[PubChem[5]]
Solubility in Water	Insoluble	[CAMEO Chemicals[8]]
Refractive Index	1.4828 at 20 °C	[PubChem[5]]

Section 2: Synthesis and Mechanism

The primary industrial method for producing **undecylbenzene** is through the Friedel-Crafts alkylation of benzene. This electrophilic aromatic substitution reaction involves reacting benzene with an alkylating agent, such as an olefin (undecene-1) or an alcohol (undecan-1-ol), in the presence of a strong Lewis acid catalyst.

Causality of Experimental Choices:

- Choice of Alkylating Agent: Olefins like undecene-1 are highly reactive and often result in higher yields compared to their corresponding alcohols.[6] The double bond in the olefin is readily activated by the catalyst to form a carbocation.

- Catalyst Selection: Lewis acids such as anhydrous aluminum chloride ($AlCl_3$) or Brønsted acids like hydrofluoric acid (HF) are essential.[5][6] Their function is to generate the electrophile (an undecyl carbocation) from the alkylating agent. $AlCl_3$ is particularly effective due to its strong electron-accepting nature, which facilitates the polarization and cleavage of the C-Cl bond in an alkyl halide or the protonation of an alkene/alcohol.

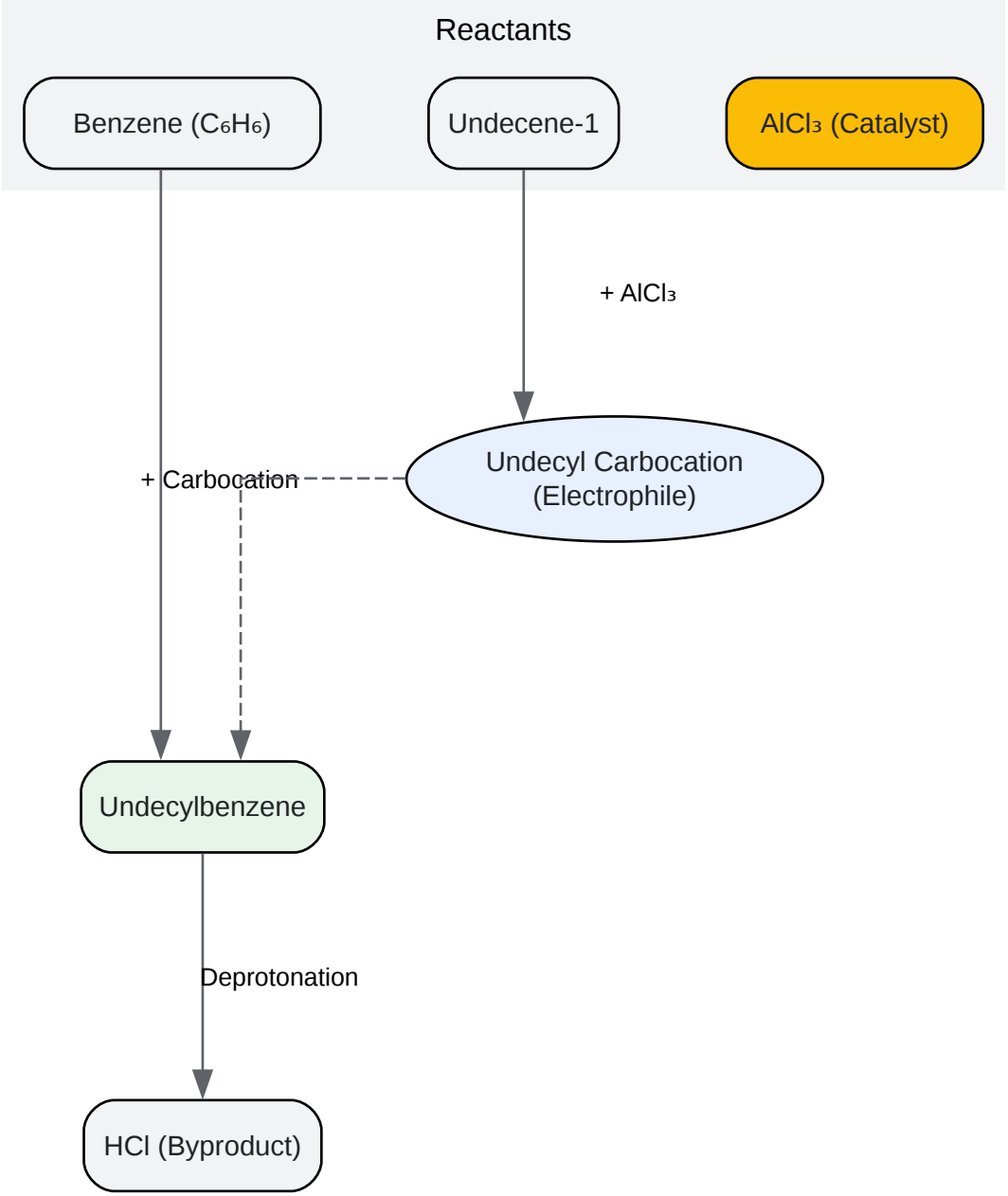
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- Reaction Conditions: The reaction is typically performed at elevated temperatures (e.g., 80°C) to overcome the activation energy barrier.[6] Using an excess of benzene not only serves as the solvent but also minimizes polysubstitution, where more than one undecyl group attaches to the benzene ring.[6]

The generalized reaction mechanism involves the formation of a carbocation from undecene-1, which then attacks the electron-rich benzene ring to form a resonance-stabilized carbocation intermediate (the sigma complex). A subsequent deprotonation step restores the aromaticity of the ring, yielding **undecylbenzene**.

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Diagram 1: Synthesis of Undecylbenzene via Friedel-Crafts Alkylation



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Caption: Synthesis of **Undecylbenzene** via Friedel-Crafts Alkylation.

Section 3: Analytical Characterization

Gas chromatography (GC) is the predominant technique for the qualitative and quantitative analysis of **undecylbenzene** and related linear alkylbenzenes.[9] The method offers high

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resolution, sensitivity, and precision, making it ideal for quality control in production and for environmental monitoring.

Experimental Protocol: Gas Chromatography-Flame Ionization Detection (GC-FID)

This protocol outlines a standard method for the analysis of **undecylbenzene** in a mixture of linear alkylbenzenes.

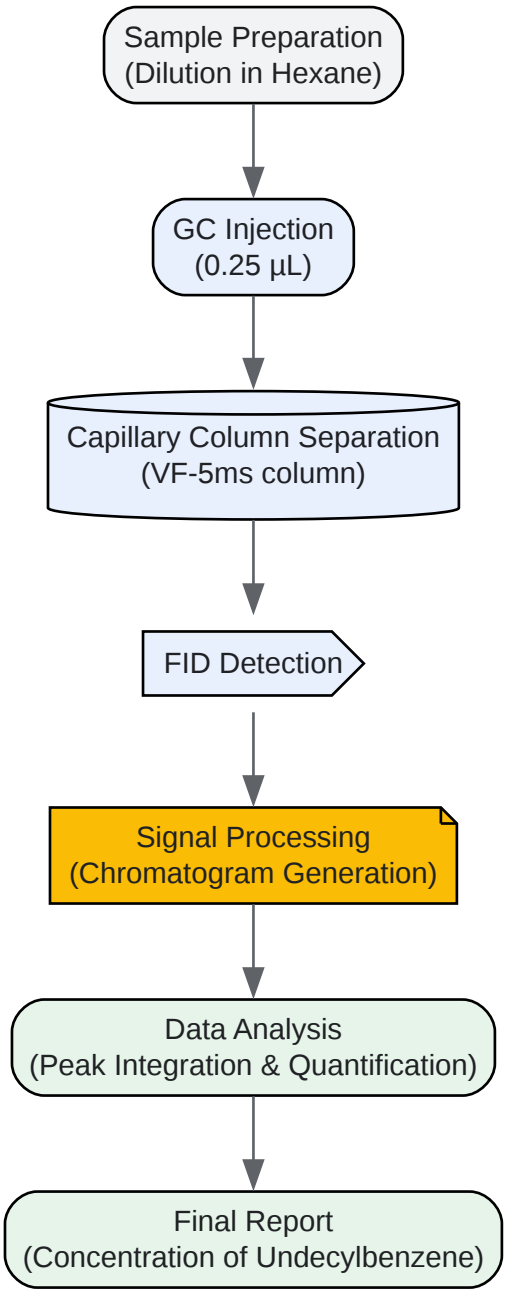
- Instrumentation:
  - Gas chromatograph (e.g., Varian 3300) equipped with a Flame Ionization Detector (FID). [9]
  - Capillary column: A non-polar column such as VF-5ms (5% Phenyl / 95% Dimethylpolysiloxane) is effective for separating alkylbenzenes based on their boiling points.[9]
- Standard Preparation:
  - Prepare a stock solution of high-purity (>98%) **undecylbenzene** in a suitable solvent like hexane or methanol.
  - Create a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the samples.
- GC Operating Conditions:[9]
  - Injector Temperature: 250°C
  - Detector Temperature: 275°C
  - Carrier Gas: Nitrogen or Helium, with a flow rate of approximately 2.5 mL/min.
  - Oven Temperature Program: Start at 150°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/min. Hold at 250°C for 5 minutes.
  - Injection Volume: 0.25 µL

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- Analysis and Quantification:
  - Inject the prepared standards to generate a calibration curve of peak area versus concentration.
  - Inject the unknown sample(s).
  - Identify the **undecylbenzene** peak by its retention time, confirmed by running a pure standard.
  - Quantify the amount of **undecylbenzene** in the sample by comparing its peak area to the calibration curve. The area normalization method can also be used for determining relative percentages in a mixture.[9]

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Diagram 2: GC-FID Analytical Workflow for Undecylbenzene



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Caption: GC-FID Analytical Workflow for **Undecylbenzene**.

Section 4: Safety, Handling, and Reactivity

As a Senior Application Scientist, ensuring laboratory safety is paramount. **Undecylbenzene**, while having relatively low volatility, requires careful handling.

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- Hazards Identification: It is classified as causing skin irritation and serious eye damage.[10] [11] It is also considered toxic to aquatic life with long-lasting effects.[10]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety glasses or a face shield.[11]
  - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[10][11] Wash hands thoroughly after handling.
  - Respiratory Protection: Use in a well-ventilated area. If vapors or mists are generated, use a NIOSH-approved respirator.[11]
- Handling and Storage:
  - Store in a cool, dry, well-ventilated place in tightly sealed containers.[11]
  - Avoid contact with strong oxidizing agents, with which it can react vigorously, sometimes leading to explosions.[5][8]
- First Aid Measures:
  - Eyes: Immediately rinse with plenty of water for several minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[10]
  - Skin: Wash off with plenty of soap and water.[8]
  - Ingestion: Do NOT induce vomiting. Rinse mouth and consult a physician.[5][12]

This self-validating system of precautions ensures that risks are minimized when handling this chemical.

Section 5: Applications in Research and Industry

The primary industrial application of **undecylbenzene** is as a chemical intermediate for the synthesis of linear alkylbenzene sulfonates (LAS).[5] The sulfonation of the benzene ring creates an anionic surfactant with excellent detergent properties.

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In a research context, **undecylbenzene** and other LABs are utilized in:

- Environmental Science: As reference standards for monitoring the biodegradation of detergents in wastewater and surface water.[5]
- Toxicology: To study the environmental impact and aquatic toxicity of surfactant intermediates.
- Material Science: In studies of surfactant and emulsion properties at air/water and oil/water interfaces, which informs the development of more efficient formulations.[13]

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